

Application Notes and Protocols: LDN-192960 Hydrochloride in High-Throughput Screening Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LDN-192960 hydrochloride

Cat. No.: B3182167

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction:

LDN-192960 hydrochloride is a potent small molecule inhibitor targeting Haspin and Dual-specificity Tyrosine-regulated Kinase 2 (DYRK2)[1][2][3][4]. Haspin is a serine/threonine kinase crucial for mitotic progression through the phosphorylation of histone H3 at threonine 3 (H3T3ph), which is essential for the proper localization of the chromosomal passenger complex[5]. DYRK2 is implicated in various cellular processes, including cell cycle regulation and proteasome activity[5][6]. The dual inhibitory action of LDN-192960 makes it a valuable tool for cancer research and a potential therapeutic agent[5]. These application notes provide detailed protocols for utilizing **LDN-192960 hydrochloride** in high-throughput screening (HTS) and subsequent validation assays.

Quantitative Data Summary

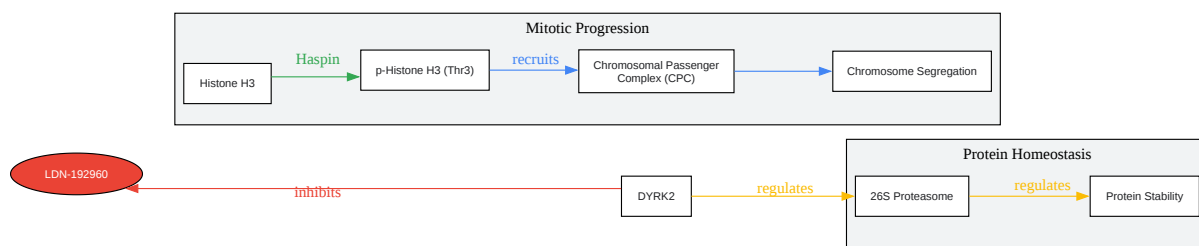
The inhibitory activity and selectivity of **LDN-192960 hydrochloride** have been characterized against a panel of kinases. The following table summarizes the key quantitative data.

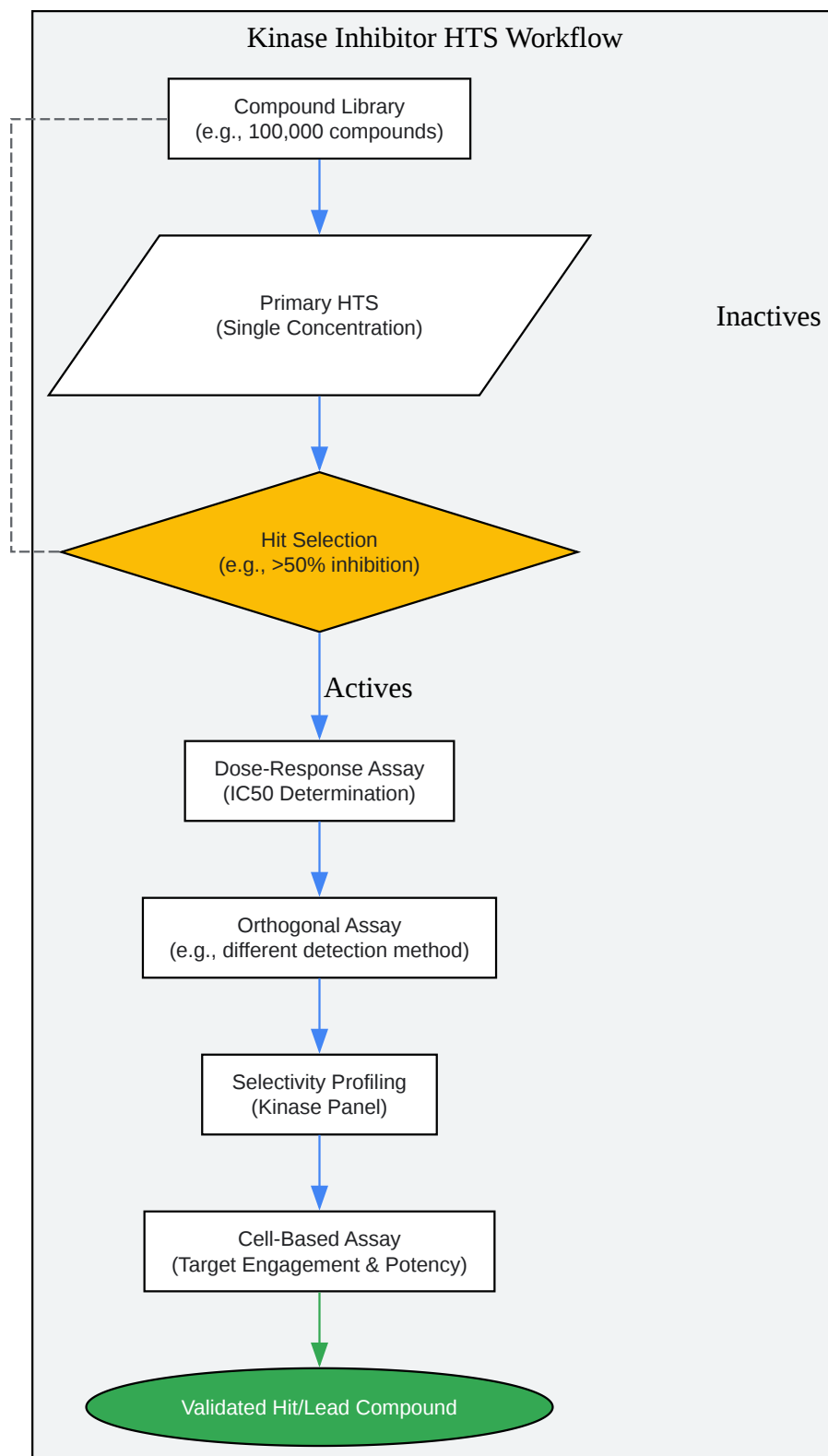
Target Kinase	IC50 (nM)	Assay Conditions	Reference
Haspin	10	In vitro TR-FRET assay	[1][2][3][4]
DYRK2	48	In vitro TR-FRET assay	[1][2][3][4]
DYRK2	13	In vitro kinase assay (50 μ M ATP)	[6]
DYRK1A	100	Not specified	[2][3]
DYRK3	19	Not specified	[2][3]
CLK1	210	Not specified	[2][3]
PIM1	720	Not specified	[2][3]
TRKB	720	Not specified	[7]
ROS	>91,000	Not specified	[7]
HIPK1	>91,000	Not specified	[7]
HIPK2	>91,000	Not specified	[7]
PIM-2	>91,000	Not specified	[7]

Cell-Based Assay	EC50 (μ M)	Cellular Context	Reference
Inhibition of p-Thr3H3	1.17	HeLa cells overexpressing Haspin	[2][3]

Signaling Pathways and Mechanism of Action

LDN-192960 hydrochloride exerts its effects by inhibiting the kinase activity of Haspin and DYRK2, thereby disrupting downstream signaling events crucial for cell cycle progression and protein stability.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. LDN-192960 | DYRK | Haspin Kinase | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. researchgate.net [researchgate.net]
- 7. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols: LDN-192960 Hydrochloride in High-Throughput Screening Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3182167#ldn-192960-hydrochloride-in-high-throughput-screening-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com